Application Note: Advanced Polymer Architectures Utilizing Methyl 4-(hydroxymethyl)oxane-4-carboxylate

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Compound of Interest

Compound Name:	*Methyl 4-(hydroxymethyl)oxane-4-carboxylate*
CAS No.:	*834914-37-3*
Cat. No.:	*B1530555*

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Executive Summary & Chemical Profile

Methyl 4-(hydroxymethyl)oxane-4-carboxylate (MHMOC) is a specialized "AB-type" monomer featuring a tetrahydropyran (oxane) core substituted at the 4-position with both a hydroxyl group (nucleophile) and a methyl ester (electrophile). This unique geminal substitution pattern allows MHMOC to serve as a versatile gateway to spiro-cyclic monomers and conformally rigid polyesters.

Unlike standard aliphatic hydroxy-esters, the inclusion of the oxane ring in the polymer backbone imparts:

- Enhanced Glass Transition Temperature (Tg): Due to the restricted rotation of the cyclic ether.
- Hydrophilicity: The ether oxygen improves water compatibility, crucial for biomedical applications.

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- Hydrolytic Degradability: When polymerized into polyesters, the backbone is susceptible to hydrolytic cleavage, making it ideal for resorbable medical devices and drug delivery matrices.

Chemical Specifications

Property	Specification
IUPAC Name	Methyl 4-(hydroxymethyl)oxane-4-carboxylate
Synonyms	Methyl 4-(hydroxymethyl)tetrahydropyran-4-carboxylate
CAS Number	834914-37-3
Molecular Formula	$C_8H_{14}O_4$
Molecular Weight	174.19 g/mol
Functionality	Bifunctional (Alcohol + Ester)
Purity Requirement	≥ 99.5% (GC) for Polymerization

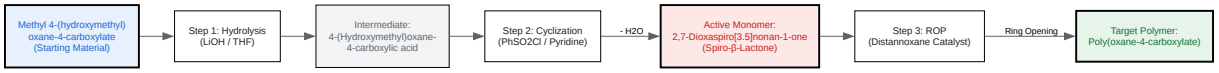
Strategic Synthesis Pathways

MHMOC is rarely used in its raw state for high-performance materials. Instead, it is chemically "activated" via two primary pathways:

- Pathway A (Spiro-Lactone Route): Cyclization to form 2,7-dioxaspiro[3.5]nonan-1-one, a highly reactive spiro-β-lactone. This is the preferred route for controlled Ring-Opening Polymerization (ROP).
- Pathway B (Direct Polycondensation): Direct transesterification to form hyperbranched or linear polyesters, though this often yields lower molecular weights due to steric hindrance at the quaternary carbon.

Pathway Visualization

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Caption: Synthesis workflow transforming MHMOC into a reactive spiro-lactone for high-molecular-weight polymer synthesis.

Detailed Experimental Protocols

Protocol A: Synthesis of the Spiro-Lactone Monomer

Objective: Convert MHMOC into 2,7-dioxaspiro[3.5]nonan-1-one to enable Ring-Opening Polymerization. Rationale: Direct polycondensation of MHMOC is slow due to the steric bulk of the quaternary carbon. The strained β-lactone ring provides the necessary driving force (enthalpy of ring strain) for polymerization.

Step 1: Saponification

- Dissolution: Dissolve 10.0 g (57.4 mmol) of MHMOC in 100 mL of THF/Water (1:1 v/v).
- Hydrolysis: Add LiOH (1.2 eq) at 0°C. Stir at room temperature for 4 hours. Monitor by TLC (disappearance of ester spot).
- Workup: Acidify carefully with 1M HCl to pH 2. Extract with Ethyl Acetate (3 x 50 mL). Dry over $MgSO_4$ and concentrate in vacuo to yield 4-(hydroxymethyl)oxane-4-carboxylic acid.
    - Critical Checkpoint: Ensure complete removal of water. Trace water will kill the subsequent cyclization.

Step 2: Lactonization (Benzenesulfonyl Chloride Method)

Reference: This method is adapted from standard β-lactone synthesis protocols (e.g., Adam's method).

- Setup: Flame-dry a 500 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.

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- Reagents: Dissolve the hydroxy acid (from Step 1) in anhydrous Pyridine (concentration ~0.1 M). Cool to 0°C.
- Addition: Add Benzenesulfonyl chloride (2.0 eq) dropwise over 30 minutes.
- Reaction: Stir at 0°C for 4 hours, then store at 4°C overnight.
- Purification: Pour mixture into ice water. Extract with Ether. Wash organic phase with saturated $CuSO_4$ (to remove pyridine), then water and brine.
- Isolation: Dry over Na_2SO_4 and concentrate. Purify via recrystallization from hexane/ether or vacuum distillation (if liquid).
  - Target Product: 2,7-Dioxaspiro[3.5]nonan-1-one.
  - Validation: IR spectrum should show a characteristic β-lactone carbonyl stretch at ~1820 cm^{-1}.

Protocol B: Ring-Opening Polymerization (ROP)

Objective: Synthesize high-molecular-weight Poly(2,7-dioxaspiro[3.5]nonan-1-one).

- Preparation: In a glovebox (H_2O < 0.1 ppm), weigh 1.0 g of the Spiro-Lactone into a polymerization ampoule.
- Catalyst: Add a solution of 1-ethoxy-3-chlorotetrabutyldistannoxane (or Tin(II) Octoate) in toluene. Target Monomer/Catalyst ratio = 1000:1.
- Polymerization: Seal the ampoule. Heat to 60°C for 24 hours.
- Termination: Dissolve the solid crude polymer in a minimal amount of Chloroform.
- Precipitation: Dropwise addition into cold Methanol (10x volume). Filter the white precipitate.
- Drying: Vacuum dry at 40°C for 24 hours.

Characterization & Data Analysis

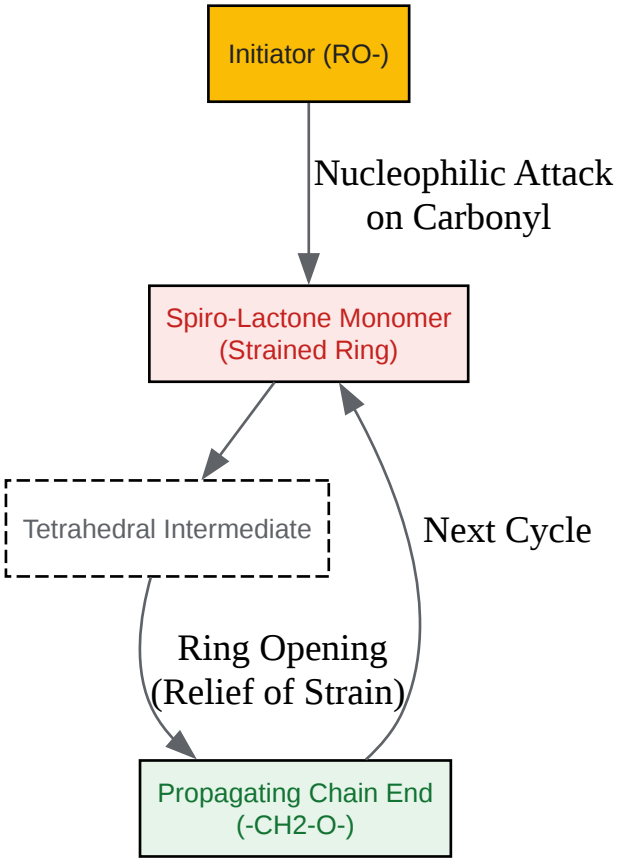
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Expected Data Profile

Technique	Parameter	Expected Result	Interpretation
^{1}H NMR ($CDCl_3$)	Chemical Shift (δ)	4.2-4.4 ppm (s, 2H)	Shift of -CH_2- adjacent to ester oxygen indicates polymer formation (downfield from monomer).
FT-IR	Carbonyl Stretch	~1735 cm^{-1}	Shift from strained lactone (~1820 cm^{-1}) to linear ester (~1735 cm^{-1}).
GPC (THF)	Mw / PDI	> 20,000 Da / < 1.5	Indicates controlled living polymerization.
DSC	Tg	45°C - 60°C	Higher than linear aliphatic polyesters (e.g., PCL) due to the cyclic THP backbone.

Polymerization Mechanism (Graphviz)

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Caption: Mechanism of anionic Ring-Opening Polymerization driven by the relief of ring strain in the spiro-lactone.

Applications in Drug Development

The polymer derived from MHMOC is particularly valuable in sustained release formulations:

- Mechanism: The ester bond in the backbone is susceptible to hydrolysis, but the steric bulk of the tetrahydropyran ring slows down the degradation rate compared to PLA or PGA.
- Bio-conjugation: The hydroxyl end-groups of the polymer can be functionalized with drugs or targeting ligands.
- Safety: The degradation product is 4-(hydroxymethyl)oxane-4-carboxylic acid, a water-soluble small molecule that is easily excreted.

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